

A Comparative Metabolic Analysis of Plants With and Without Geranylinalool Synthase

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Compound of Interest

Compound Name: **Geranylinalool**

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For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison of Plant Metabolites and Defense Compound Production.

This guide provides a detailed comparative analysis of the metabolic profiles of plants with and without a functional **Geranylinalool** Synthase (GLS). The presence of GLS is pivotal for the biosynthesis of **geranylinalool**, a key acyclic diterpene alcohol. This compound serves as a precursor to the volatile C16-homoterpene (E,E)-4,8,12-trimethyltrideca-1,3,7,11-tetraene (TMTT), a critical signaling molecule in plant defense against herbivores.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Understanding the metabolic shifts resulting from the presence or absence of GLS offers valuable insights into plant defense mechanisms and provides potential targets for metabolic engineering and the development of novel pest control strategies.

Quantitative Metabolic Comparison

The primary metabolic distinction between plants with and without a functional **Geranylinalool** Synthase lies in the production of **geranylinalool** and its downstream derivative, TMTT. The following tables summarize the quantitative differences observed in various studies involving wild-type plants and their GLS-deficient counterparts (e.g., through gene knockout or silencing).

| Metabolite | Wild-Type (with GLS) | GLS- Deficient (without GLS) | Fold Change | Plant Species | Reference |
|---------------------|--|---------------------------------------|-------------------------|-------------------------|-----------|
| Geranylinalool | Present | Absent/Trace Levels | Significant Decrease | Arabidopsis thaliana | [3][4] |
| TMTT | Present (especially after herbivore induction) | Absent/Trace Levels | Significant Decrease | Arabidopsis thaliana | [3][4] |
| Other Terpenoids | May show compensatory changes | May show compensatory changes | Variable | Various | [5][6] |

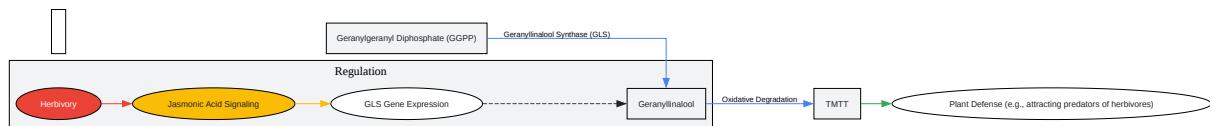
Enzyme Kinetics of Geranylinalool

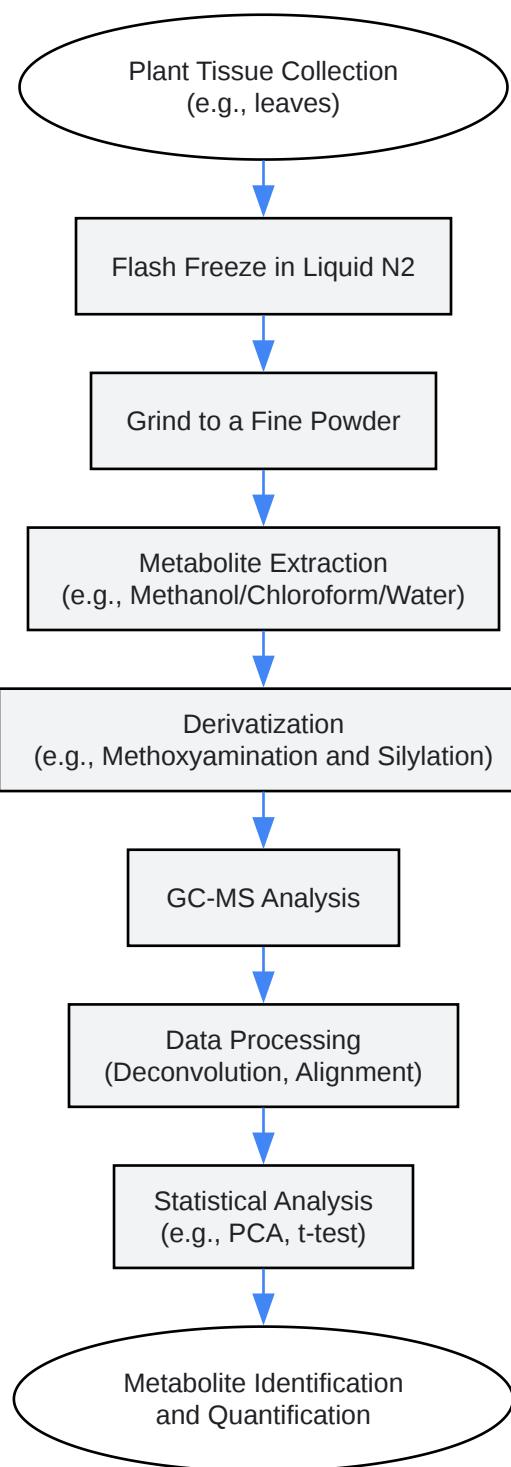
Synthase

| | |
|----------------------|-----------------------------------|
| Enzyme | SIGLS (from Solanum lycopersicum) |
| Substrate | Geranylgeranyl diphosphate (GGPP) |
| Km value | 18.7 μ M |
| Turnover rate (kcat) | 6.85 s^{-1} |
| Reference | [2] |

Signaling and Biosynthetic Pathways

The production of **geranylinalool** is initiated by the conversion of geranylgeranyl diphosphate (GGPP), a central intermediate in the diterpenoid pathway.[2][3] This reaction is catalyzed by **Geranylinalool Synthase**. The expression of the GLS gene is often induced by biotic stress, such as herbivore feeding, and is regulated by the jasmonic acid signaling pathway.[3][4]





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